

# An In-depth Technical Guide to N-(Cyclohexylmethyl)-N-ethylethanamine

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## Compound of Interest

Compound Name: (Cyclohexylmethyl)diethylamine

CAS No.: 90150-05-3

Cat. No.: B1625078

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For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of N-(Cyclohexylmethyl)-N-ethylethanamine, a tertiary amine with potential applications in pharmaceutical and chemical research. This document elucidates the compound's chemical identity, synthesis via reductive amination, predicted analytical characteristics, potential pharmacological and toxicological profiles based on structural analogs, and detailed protocols for safe handling and characterization. The guide is intended for an audience of researchers, scientists, and professionals in drug development, offering a foundational understanding of this compound.

## Introduction and Chemical Identity

N-(Cyclohexylmethyl)-N-ethylethanamine, with a molecular weight of approximately 169.31 g/mol, is a tertiary amine featuring a cyclohexylmethyl group and two ethyl groups attached to a central nitrogen atom. A clarification of its nomenclature is warranted. While the name "N-(Cyclohexylmethyl)-N-ethylethanamine" was provided, the structure corresponding to the molecular weight is more precisely named N,N-diethylcyclohexanemethanamine. This guide

will proceed with the understanding that the compound of interest is the latter, with the chemical formula  $C_{11}H_{23}N$  and CAS Number 90150-05-3.

This compound belongs to the class of aliphatic tertiary amines, which are characterized by a nitrogen atom bonded to three alkyl groups. The presence of the bulky cyclohexylmethyl group and the flexible diethylamino moiety suggests potential for interesting steric and electronic properties, which may influence its reactivity and biological activity.

## Physicochemical Properties

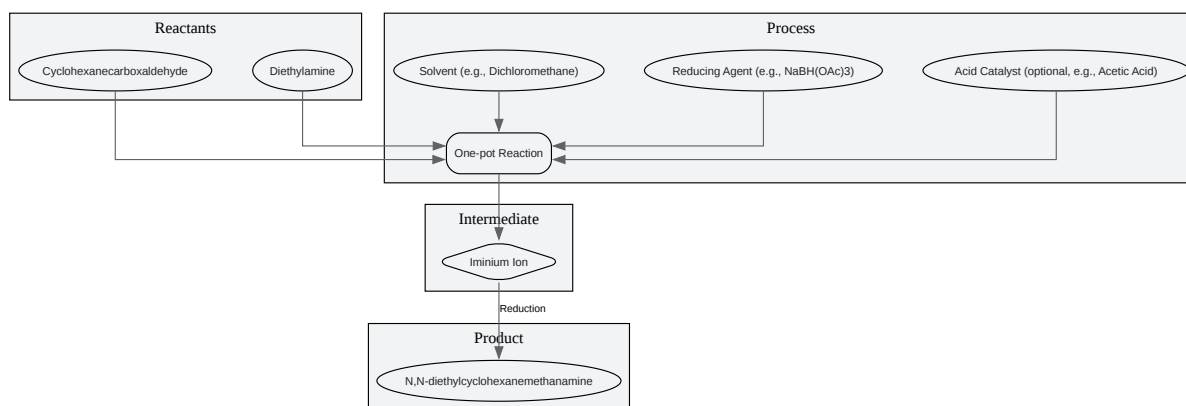
| Property          | Value                  | Source     |
|-------------------|------------------------|------------|
| Molecular Formula | $C_{11}H_{23}N$        | ChemSrc[1] |
| Molecular Weight  | 169.31 g/mol           | ChemSrc[1] |
| CAS Number        | 90150-05-3             | ChemSrc[1] |
| Predicted LogP    | 2.90850                | ChemSrc[1] |
| Predicted PSA     | 3.24000 Å <sup>2</sup> | ChemSrc[1] |

## Synthesis and Purification

The most logical and efficient synthetic route to N,N-diethylcyclohexanemethanamine is through a one-pot reductive amination reaction. This widely used method involves the reaction of an aldehyde or ketone with an amine to form an intermediate imine or iminium ion, which is then reduced in situ to the corresponding amine.[2][3]

For the synthesis of the target compound, cyclohexanecarboxaldehyde and diethylamine are the logical starting materials. A mild reducing agent such as sodium triacetoxyborohydride ( $NaBH(OAc)_3$ ) or sodium cyanoborohydride ( $NaBH_3CN$ ) is typically employed because of its selectivity for reducing the iminium ion in the presence of the starting aldehyde.[4]

## Diagram of the Synthetic Workflow



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Caption: Reductive amination workflow for the synthesis of N,N-diethylcyclohexanemethanamine.

## Detailed Experimental Protocol (Representative)

This protocol is a representative procedure for reductive amination and should be adapted and optimized for specific laboratory conditions.

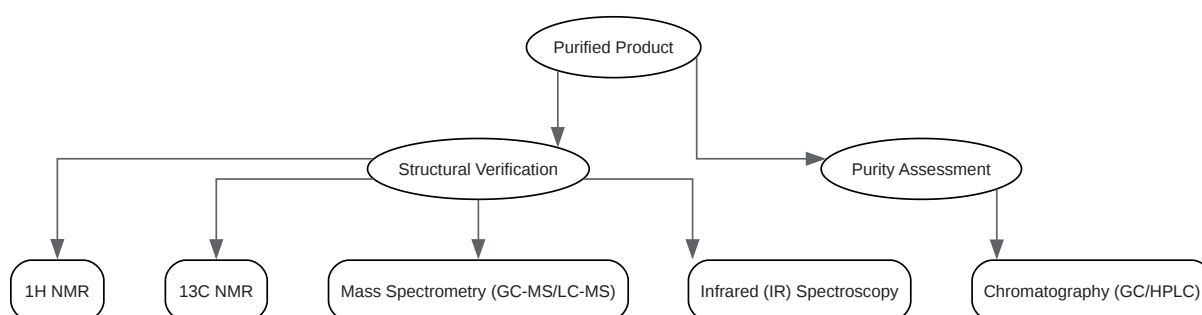
- **Reaction Setup:** To a round-bottom flask equipped with a magnetic stir bar, add cyclohexanecarboxaldehyde (1.0 eq.).
- **Solvent and Amine Addition:** Dissolve the aldehyde in a suitable aprotic solvent such as dichloromethane (DCM) or 1,2-dichloroethane (DCE). Add diethylamine (1.1 eq.).

- **Formation of Iminium Ion:** If desired, a catalytic amount of acetic acid can be added to facilitate the formation of the iminium ion.<sup>[2]</sup> Stir the mixture at room temperature for 20-30 minutes.
- **Reduction:** Add sodium triacetoxyborohydride (1.5 eq.) portion-wise to the stirring solution. The reaction is often exothermic and may require cooling with an ice bath.
- **Reaction Monitoring:** Monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS) until the starting aldehyde is consumed.
- **Work-up:** Quench the reaction by the slow addition of a saturated aqueous solution of sodium bicarbonate. Extract the aqueous layer with dichloromethane (3x). Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and filter.
- **Purification:** Concentrate the filtrate under reduced pressure. The crude product can be purified by column chromatography on silica gel or by distillation under reduced pressure to yield the pure N,N-diethylcyclohexanemethanamine.

## Analytical Characterization

Due to the absence of publicly available spectral data for N,N-diethylcyclohexanemethanamine, the following characterization data is predicted based on the analysis of structurally similar compounds and fundamental principles of spectroscopy.

## Diagram of the Analytical Workflow



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Caption: Proposed analytical workflow for the characterization of N,N-diethylcyclohexanemethanamine.

## Predicted Spectroscopic Data

- <sup>1</sup>H NMR (Proton Nuclear Magnetic Resonance):
  - ~2.5-2.8 ppm (quartet, 4H): Methylene protons (-N-CH<sub>2</sub>-CH<sub>3</sub>) adjacent to the nitrogen and coupled to the methyl protons.
  - ~2.2-2.4 ppm (doublet, 2H): Methylene protons (-CH<sub>2</sub>-N) connecting the cyclohexyl ring to the nitrogen, coupled to the methine proton of the cyclohexyl ring.
  - ~0.8-1.8 ppm (multiplet, 11H): Protons of the cyclohexyl ring.
  - ~1.0 ppm (triplet, 6H): Methyl protons (-N-CH<sub>2</sub>-CH<sub>3</sub>) coupled to the methylene protons.
- <sup>13</sup>C NMR (Carbon-13 Nuclear Magnetic Resonance):
  - ~60-65 ppm: Methylene carbon (-CH<sub>2</sub>-N) attached to the cyclohexyl ring.
  - ~45-50 ppm: Methylene carbons (-N-CH<sub>2</sub>-CH<sub>3</sub>) of the ethyl groups.
  - ~30-40 ppm: Carbons of the cyclohexyl ring.
  - ~10-15 ppm: Methyl carbons (-N-CH<sub>2</sub>-CH<sub>3</sub>) of the ethyl groups.
- Mass Spectrometry (MS):
  - Molecular Ion (M<sup>+</sup>): A peak at m/z = 169, corresponding to the molecular weight of the compound. As an amine with one nitrogen atom, it will have an odd molecular weight, which is a key identifying feature.<sup>[5]</sup>
  - Major Fragmentation: The base peak is expected to result from α-cleavage (cleavage of the bond beta to the nitrogen atom), leading to the loss of the largest alkyl group from the nitrogen. In this case, cleavage of the C-C bond of the cyclohexylmethyl group would be a

likely fragmentation pathway.[6] A prominent fragment at  $m/z$  86 ( $\text{CH}_2=\text{N}(\text{CH}_2\text{CH}_3)_2$ ) is also anticipated due to cleavage of the bond between the cyclohexyl ring and the methylene group.

- Infrared (IR) Spectroscopy:
  - 2920-2850  $\text{cm}^{-1}$ : Strong C-H stretching vibrations of the cyclohexyl and ethyl groups.[7]
  - ~2820-2760  $\text{cm}^{-1}$ : C-H stretching of the N-CH<sub>2</sub> group, which can sometimes be distinguished from other C-H stretches.[7]
  - 1220-1020  $\text{cm}^{-1}$ : C-N stretching vibrations characteristic of aliphatic amines.[7]
  - Absence of N-H stretch: Notably, there will be no absorption band in the 3300-3500  $\text{cm}^{-1}$  region, confirming the tertiary nature of the amine.[8]

## Potential Pharmacological and Toxicological Profile

There is no specific pharmacological or toxicological data available for N,N-diethylcyclohexanemethanamine in the public domain. However, by examining the properties of structurally related compounds, we can infer potential areas of biological activity and concern.

### Pharmacological Considerations (Inferred)

- Structure-Activity Relationships (SAR): The biological activity of amines is highly dependent on their structure. SAR studies on related compounds can provide insights into potential targets. For instance, various N-substituted cyclohexyl compounds have been investigated for their anti-inflammatory and analgesic properties.[9] Additionally, cyclohexyl-containing structures have been explored as ligands for various receptors, including the melanocortin-4 receptor, which is involved in energy homeostasis.[10]
- Tertiary Amine Functionality: Tertiary amines are common functional groups in many pharmaceuticals.[4] They can act as hydrogen bond acceptors and their basicity allows for the formation of salts, which can improve solubility and bioavailability.

### Toxicological Considerations (Inferred)

- **General Toxicity of Aliphatic Amines:** Aliphatic amines can exhibit a range of toxic effects. The toxicity is influenced by the nature of the alkyl groups.[\[11\]](#) Long-chain aliphatic tertiary amines generally have low acute dermal toxicity but can cause moderate acute oral toxicity.[\[12\]](#)
- **Corrosivity and Irritation:** Many amines are corrosive and can cause severe skin burns and eye damage.[\[13\]](#)
- **Inhalation Hazards:** Volatile amines can be harmful if inhaled.
- **Systemic Effects of Tertiary Amines:** Some tertiary amine catalysts have been associated with transient visual disturbances and other systemic health effects.

It is imperative that N,N-diethylcyclohexanemethanamine be treated as a compound with potential toxicity until rigorous toxicological studies are conducted.

## Safety and Handling

Given the inferred toxicological profile and the general properties of aliphatic amines, strict safety protocols must be followed when handling N,N-diethylcyclohexanemethanamine.

### Personal Protective Equipment (PPE)

- **Eye and Face Protection:** Chemical safety goggles and a face shield are mandatory to protect against splashes.[\[14\]](#)
- **Skin Protection:** Chemical-resistant gloves (e.g., nitrile, neoprene) and a lab coat are essential. For larger quantities or in case of a high risk of splashing, a chemical-resistant apron or coveralls should be worn.[\[15\]](#)
- **Respiratory Protection:** All handling of the compound should be conducted in a well-ventilated chemical fume hood to avoid inhalation of vapors.[\[16\]](#)

### Handling and Storage

- **Ventilation:** Use only in a well-ventilated area, preferably a certified chemical fume hood.[\[16\]](#)

- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as oxidizing agents and acids.
- **Spill Management:** In case of a spill, evacuate the area. Wear appropriate PPE and contain the spill with an inert absorbent material. Dispose of the waste in accordance with local, state, and federal regulations.

## First Aid Measures

- **In case of skin contact:** Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention.
- **In case of eye contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- **If inhaled:** Move to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- **If swallowed:** Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Conclusion

N,N-diethylcyclohexanemethanamine is a tertiary amine that can be synthesized efficiently via reductive amination. While specific experimental data for this compound is scarce, its analytical profile can be reliably predicted based on established spectroscopic principles and data from analogous structures. Its potential pharmacological and toxicological properties are inferred from the broader class of tertiary amines and N-substituted cyclohexyl compounds, necessitating cautious handling and rigorous safety protocols. This guide provides a foundational framework for researchers to approach the synthesis, characterization, and safe use of this compound in their scientific endeavors. Further research is warranted to fully elucidate its chemical and biological properties.

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